

An In-depth Technical Guide to Methyl 2-fluoro-5-(hydroxymethyl)benzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 2-fluoro-5-(hydroxymethyl)benzoate*

CAS No.: *816449-70-4*

Cat. No.: *B1427375*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Methyl 2-fluoro-5-(hydroxymethyl)benzoate**, a key fluorinated building block in modern medicinal chemistry. We will delve into its chemical identity, physicochemical properties, synthesis, spectroscopic characterization, and applications, with a particular focus on its role in the development of novel therapeutics. This document is designed to be a practical resource, grounding theoretical concepts in established experimental protocols and data.

Chemical Identity and Physicochemical Properties

Methyl 2-fluoro-5-(hydroxymethyl)benzoate is a substituted benzoic acid ester. The presence of a fluorine atom, a hydroxymethyl group, and a methyl ester moiety on the benzene ring imparts a unique combination of properties that are highly valuable in the design of bioactive molecules.

IUPAC Name: **Methyl 2-fluoro-5-(hydroxymethyl)benzoate**[\[1\]](#)

Synonyms: 4-Fluoro-3-(methoxycarbonyl)benzyl alcohol, [4-Fluoro-3-(methoxycarbonyl)phenyl]methanol

CAS Number: 816449-70-4[\[1\]](#)[\[2\]](#)

Molecular Formula: $C_9H_9FO_3$ [\[2\]](#)[\[3\]](#)

Molecular Weight: 184.16 g/mol [\[2\]](#)[\[3\]](#)

Chemical Structure:

Figure 1: Chemical structure of **Methyl 2-fluoro-5-(hydroxymethyl)benzoate**.

Physicochemical Properties:

While extensive experimental data for this specific molecule is not readily available in the public domain, we can infer its properties based on closely related analogs and general principles of physical organic chemistry.

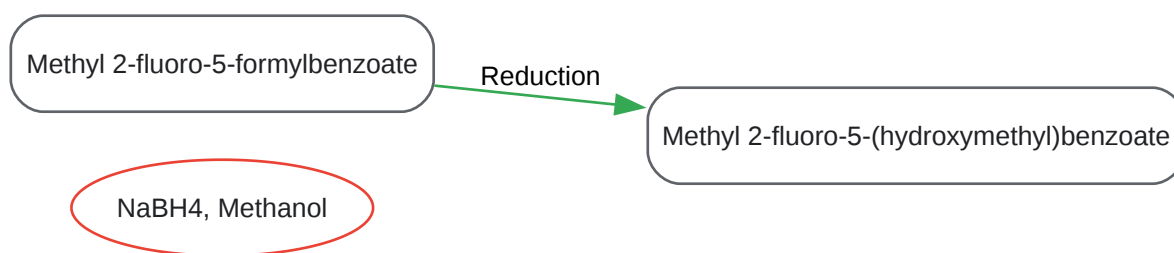
Property	Predicted Value	Justification/Source for Analogy
Appearance	White to off-white solid	Based on the appearance of similar substituted benzoates.
Melting Point	Not available	Will be influenced by the fluorine and hydroxymethyl substituents.
Boiling Point	Not available	Expected to be higher than simpler benzoates due to increased molecular weight and hydrogen bonding capability.
Solubility	Soluble in methanol, ethanol, ethyl acetate, and dichloromethane. Sparingly soluble in water.	The ester and alcohol functionalities suggest solubility in polar organic solvents. The aromatic ring limits water solubility.
pKa	~14-15 (hydroxyl proton)	Similar to other benzyl alcohols.

Synthesis of Methyl 2-fluoro-5-(hydroxymethyl)benzoate

There are two primary retrosynthetic pathways for the preparation of **Methyl 2-fluoro-5-(hydroxymethyl)benzoate**. The choice of route often depends on the availability of starting materials and the desired scale of the synthesis.

Route 1: Reduction of Methyl 2-fluoro-5-formylbenzoate

This is a common and efficient method that involves the selective reduction of the aldehyde functionality.



[Click to download full resolution via product page](#)

Figure 2: Synthetic pathway for the reduction of Methyl 2-fluoro-5-formylbenzoate.

Experimental Protocol:

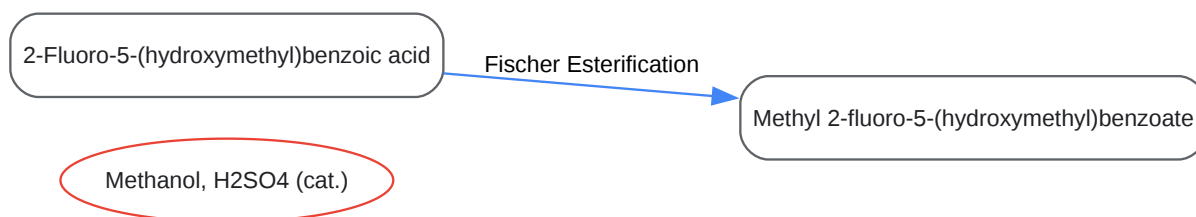
- **Dissolution:** In a round-bottom flask, dissolve Methyl 2-fluoro-5-formylbenzoate (1.0 eq) in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** Cool the solution to 0 °C using an ice-water bath.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (NaBH₄) (1.1 eq) portion-wise to the cooled solution, maintaining the temperature below 5 °C. The addition is exothermic, and careful control is necessary to prevent side reactions.
- **Reaction:** After the addition is complete, stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of water at 0 °C.
- **Work-up:** Concentrate the mixture under reduced pressure to remove the methanol. Add water and extract the product with ethyl acetate (3 x volumes).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of ethyl acetate and hexanes as the eluent.

Causality Behind Experimental Choices:

- **Methanol as Solvent:** Methanol is a good solvent for both the starting material and the sodium borohydride. It also serves as a proton source during the work-up.
- **Sodium Borohydride (NaBH_4):** This is a mild and selective reducing agent that will reduce the aldehyde to a primary alcohol without affecting the ester functionality.
- **Inert Atmosphere:** While not strictly necessary for this reduction, it is good practice in organic synthesis to prevent the introduction of moisture, which can react with the reducing agent.
- **Low-Temperature Addition:** This is crucial to control the exothermicity of the reaction and to minimize potential side reactions.

Route 2: Esterification of 2-Fluoro-5-(hydroxymethyl)benzoic acid

This route involves the classic Fischer esterification of the corresponding carboxylic acid.



[Click to download full resolution via product page](#)

Figure 3: Synthetic pathway for the esterification of 2-Fluoro-5-(hydroxymethyl)benzoic acid.

Experimental Protocol:

- **Reaction Setup:** To a solution of 2-Fluoro-5-(hydroxymethyl)benzoic acid (1.0 eq) in a large excess of methanol, add a catalytic amount of concentrated sulfuric acid (H_2SO_4) (e.g., 0.1 eq).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the progress of the reaction by TLC.
- **Neutralization:** After the reaction is complete, cool the mixture to room temperature and neutralize the excess acid by the careful addition of a saturated aqueous solution of sodium

bicarbonate until effervescence ceases.

- Extraction: Remove the methanol under reduced pressure. Add water to the residue and extract the product with ethyl acetate (3 x volumes).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the desired product. Further purification can be achieved by column chromatography if necessary.

Causality Behind Experimental Choices:

- Excess Methanol: The Fischer esterification is an equilibrium process. Using a large excess of methanol as both the reactant and the solvent drives the equilibrium towards the formation of the ester product, thereby increasing the yield.
- Sulfuric Acid Catalyst: Concentrated sulfuric acid acts as a catalyst by protonating the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the methanol. It also acts as a dehydrating agent, removing the water formed during the reaction, which also helps to shift the equilibrium to the product side.

Spectroscopic Characterization

While a comprehensive set of experimentally-derived spectra for **Methyl 2-fluoro-5-(hydroxymethyl)benzoate** is not readily available in peer-reviewed literature, we can predict the key spectroscopic features based on the analysis of its functional groups and data from closely related compounds.

Predicted ^1H NMR Spectrum (400 MHz, CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8-7.9	dd	1H	Ar-H (H-6)
~7.3-7.4	m	1H	Ar-H (H-4)
~7.1-7.2	t	1H	Ar-H (H-3)
~4.7	s	2H	-CH ₂ OH
~3.9	s	3H	-COOCH ₃
~2.0-2.5	br s	1H	-CH ₂ OH

Predicted ¹³C NMR Spectrum (100 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~165-167	-C=O (ester)
~158-160 (d, ¹ JCF $\approx$ 240-250 Hz)	C-F (C-2)
~140-142	C-CH ₂ OH (C-5)
~130-132	Ar-CH (C-6)
~125-127	Ar-CH (C-4)
~118-120 (d, ² JCF $\approx$ 20-25 Hz)	Ar-CH (C-3)
~115-117 (d, ² JCF $\approx$ 20-25 Hz)	C-COOCH ₃ (C-1)
~63-65	-CH ₂ OH
~52-53	-COOCH ₃

Predicted Infrared (IR) Spectrum:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400	Broad	O-H stretch (alcohol)
~2950	Medium	C-H stretch (methyl)
~1720	Strong	C=O stretch (ester)
~1610, 1500	Medium-Strong	C=C stretch (aromatic)
~1250	Strong	C-O stretch (ester)
~1100	Strong	C-F stretch

Predicted Mass Spectrum (EI):

- Molecular Ion (M⁺): m/z = 184
- Key Fragmentation Peaks:
 - m/z = 153 ([M - OCH₃]⁺)
 - m/z = 125 ([M - COOCH₃]⁺)
 - m/z = 97 ([M - COOCH₃ - CO]⁺)

Applications in Drug Development and Organic Synthesis

Methyl 2-fluoro-5-(hydroxymethyl)benzoate is a valuable intermediate in the synthesis of a wide range of biologically active molecules. The strategic placement of the fluorine atom and the versatile hydroxymethyl and ester functional groups allow for its elaboration into more complex structures.

Key Applications:

- Synthesis of PARP Inhibitors: Poly(ADP-ribose) polymerase (PARP) inhibitors are a class of targeted cancer therapies. The structural motif present in **Methyl 2-fluoro-5-(hydroxymethyl)benzoate** is found in several PARP inhibitors currently in development. The

hydroxymethyl group can be oxidized to an aldehyde or carboxylic acid, or converted to other functional groups to build the complex heterocyclic systems characteristic of these drugs.

- **Fluoroquinolone Antibiotics:** The fluorinated benzene ring is a common feature in fluoroquinolone antibiotics. This intermediate can be used to construct the core structure of these antibacterial agents.^[4]
- **Agrochemicals:** The unique substitution pattern of this molecule makes it a useful building block for the synthesis of novel herbicides and pesticides.
- **General Organic Synthesis:** The three distinct functional groups provide multiple handles for chemical modification, making it a versatile starting material for the synthesis of a variety of complex organic molecules.

Safety and Handling

As a laboratory chemical, **Methyl 2-fluoro-5-(hydroxymethyl)benzoate** should be handled with appropriate care.

- **Hazard Statements:** Based on data for similar compounds, it may be harmful if swallowed, cause skin irritation, and cause serious eye irritation.^[5]
- **Precautionary Statements:**
 - Wear protective gloves, eye protection, and face protection.
 - Wash hands thoroughly after handling.
 - Avoid breathing dust/fume/gas/mist/vapors/spray.
 - Use only outdoors or in a well-ventilated area.^[6]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

Methyl 2-fluoro-5-(hydroxymethyl)benzoate is a strategically important chemical intermediate with significant potential in drug discovery and development. Its unique combination of functional groups allows for its versatile application in the synthesis of complex and biologically active molecules. This guide has provided a comprehensive overview of its chemical properties, synthesis, and potential applications, offering a valuable resource for researchers in the field.

References

- MySkinRecipes. (n.d.). Methyl 2-fluoro-5-hydroxy-4-methylbenzoate. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). 2-Fluoro-5-(Hydroxymethyl)Benzoic Acid. Retrieved from [\[Link\]](#)
- Chemos GmbH & Co. KG. (2024). Safety Data Sheet: Methyl benzoate. Retrieved from [\[Link\]](#)
- Allfluoro. (n.d.). **Methyl 2-fluoro-5-(hydroxymethyl)benzoate**. Retrieved from [\[Link\]](#)
- Chem-Space. (n.d.). **methyl 2-fluoro-5-(hydroxymethyl)benzoate**. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET: Methyl (4-hydroxymethyl)benzoate. Retrieved from [\[Link\]](#)
- Arctom. (n.d.). CAS NO. 816449-70-4 | **Methyl 2-fluoro-5-(hydroxymethyl)benzoate**. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN1477097A - The preparation method of 2-amino-5-fluorobenzoic acid.
- ResearchGate. (n.d.). ¹H-NMR spectra. (A) Authentic methyl 2,5-dihydroxybenzoate.... Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Methyl 2-(hydroxymethyl)benzoate. Retrieved from [\[Link\]](#)
- ChemSynthesis. (n.d.). methyl 2-fluoro-5-formylbenzoate. Retrieved from [\[Link\]](#)
- MDPI. (2023). Synthesis of a Series of Methyl Benzoates through Esterification with a Zr/Ti Solid Acid Catalyst. Retrieved from [\[Link\]](#)

- gsrs. (n.d.). METHYL 2-FLUORO-5-FORMYLBENZOATE. Retrieved from [\[Link\]](#)
- doc brown's advanced organic chemistry revision notes. (n.d.). Introductory note on the ^{13}C NMR spectrum of methyl 2-hydroxybenzoate (methyl salicylate). Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US11001552B2 - Method for preparation of 5-fluoro-2-methyl-3-nitrobenzoic acid and its methyl ester.
- doc brown's advanced organic chemistry revision notes. (n.d.). infrared spectrum of methyl 2-hydroxybenzoate. Retrieved from [\[Link\]](#)
- doc brown's advanced organic chemistry revision notes. (n.d.). mass spectrum of methyl 2-hydroxybenzoate. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2025). Methyl 5-fluoro-2-nitrobenzoate - SAFETY DATA SHEET. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Superposition of IR spectra for pure methyl benzoate and organic phase.... Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Methyl 6,7-Difluoro-2-[(4-fluorobenzyl)sulfanyl]-4-hydroxyquinoline-3-carboxylate. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US6235924B1 - Continuous process for preparing benzoic acid esters.
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information for: A mild and efficient synthesis of esters from alcohols by tandem aerobic oxidation-esterification using HBr/H₂O₂ catalytic system. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of Methyl 3-Fluoro-4-Hydroxybenzoate in Modern Pharmaceutical Development. Retrieved from [\[Link\]](#)
- University of Toronto. (n.d.). esterification of benzoic acid to methyl benzoate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The 2900-cm⁻¹ region infrared spectra of methyl benzoate,.... Retrieved from [\[Link\]](#)

- Wikipedia. (n.d.). Grignard reagent. Retrieved from [[Link](#)]
- Semantic Scholar. (2022). $(-)-((2S,5R)-5-(\text{Acetoxymethyl})\text{tetrahydrofuran-2-yl})\text{methyl Benzoate}$. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 816449-70-4 | 2629-3-Z5 | MDL MFCD19381748 | Methyl 2-fluoro-5-(hydroxymethyl)benzoate | SynQuest Laboratories [synquestlabs.com]
- 2. Methyl 2-fluoro-5-(hydroxymethyl)benzoate, 816449-70-4 -> Allfluoro pharmaceutical co .ltd [allfluoro.com]
- 3. calpaclab.com [calpaclab.com]
- 4. Methyl 2-fluoro-5-hydroxy-4-methylbenzoate [myskinrecipes.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. chemos.de [chemos.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-fluoro-5-(hydroxymethyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1427375/docs#an-in-depth-technical-guide-to-methyl-2-fluoro-5-hydroxymethyl-benzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)